

Essential Safety and Logistics for Handling BMS-265246

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Compound of Interest

Compound Name: BMS-265246

Cat. No.: B1667192

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For researchers, scientists, and drug development professionals working with the potent CDK1/2 inhibitor **BMS-265246**, adherence to strict safety and handling protocols is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this compound in a laboratory setting.

Compound Properties and Storage

BMS-265246 is a solid powder that is soluble in DMSO but not in water. For shipping, it is considered a non-hazardous chemical. Proper storage is crucial to maintain its stability and efficacy.

| Parameter | Specification | Source |
|-------------------------------------|---|--------|
| Appearance | Solid powder | [1] |
| Solubility | Soluble in DMSO, not in water | [1] |
| Short-term Storage (days to weeks) | Dry, dark, and at 0 - 4°C | [1] |
| Long-term Storage (months to years) | -20°C | [1] |
| Shipping Condition | Shipped under ambient temperature as non-hazardous chemical | [1] |
| Shelf Life | >5 years if stored properly | [1] |

Personal Protective Equipment (PPE)

While the Safety Data Sheet (SDS) for **BMS-265246** from some suppliers may not classify it as a hazardous substance, its nature as a potent kinase inhibitor necessitates a cautious approach. The following personal protective equipment is recommended for handling the compound, particularly in its powdered form, to minimize exposure risk.

| Equipment | Specification | Purpose |
|------------------------|--|--|
| Gloves | Nitrile or other chemical-resistant gloves | Protects skin from direct contact. |
| Eye Protection | Safety glasses with side shields or goggles | Prevents eye exposure to powder or splashes. |
| Lab Coat | Standard laboratory coat | Protects clothing and skin from contamination. |
| Respiratory Protection | A NIOSH-approved respirator is recommended when handling the powder outside of a certified chemical fume hood. | Minimizes inhalation of the powdered compound. |

Handling and Experimental Protocols

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, especially when handling the solid compound.
- Weighing: To minimize the generation of airborne dust, weigh the powdered **BMS-265246** in a fume hood or a balance enclosure.
- Solution Preparation:
 - **BMS-265246** is soluble in DMSO.[\[1\]](#)
 - For a 10 mM stock solution, dissolve the appropriate mass of **BMS-265246** in DMSO. For example, to prepare 1 mL of a 10 mM solution, dissolve 3.45 mg of **BMS-265246** (Molecular Weight: 345.34 g/mol) in 1 mL of DMSO.
 - Ensure the solution is thoroughly mixed. Gentle warming or vortexing can aid dissolution.
- Use in Experiments: When diluting the stock solution for cellular assays or other experiments, use the appropriate cell culture medium or buffer.
- Post-Handling: After use, thoroughly clean all surfaces and equipment that came into contact with the compound. Wash hands thoroughly with soap and water.

First Aid Measures

In the event of exposure, follow these immediate first aid measures as outlined in the Safety Data Sheet:

| Exposure Route | First Aid Procedure | Source |
|----------------|---|--------|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. | [2] |
| Skin Contact | Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. | [2] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. | [2] |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention. | [2] |

Disposal Plan

Although classified as non-hazardous for shipping, proper disposal of **BMS-265246** and its containers is essential to prevent environmental contamination.

Solid Waste:

- Empty Vials: The original vials containing **BMS-265246** should be triple-rinsed with a suitable solvent (e.g., DMSO followed by ethanol or water). The rinsate should be collected and disposed of as chemical waste. The rinsed vial can then be disposed of in the regular laboratory glass waste.

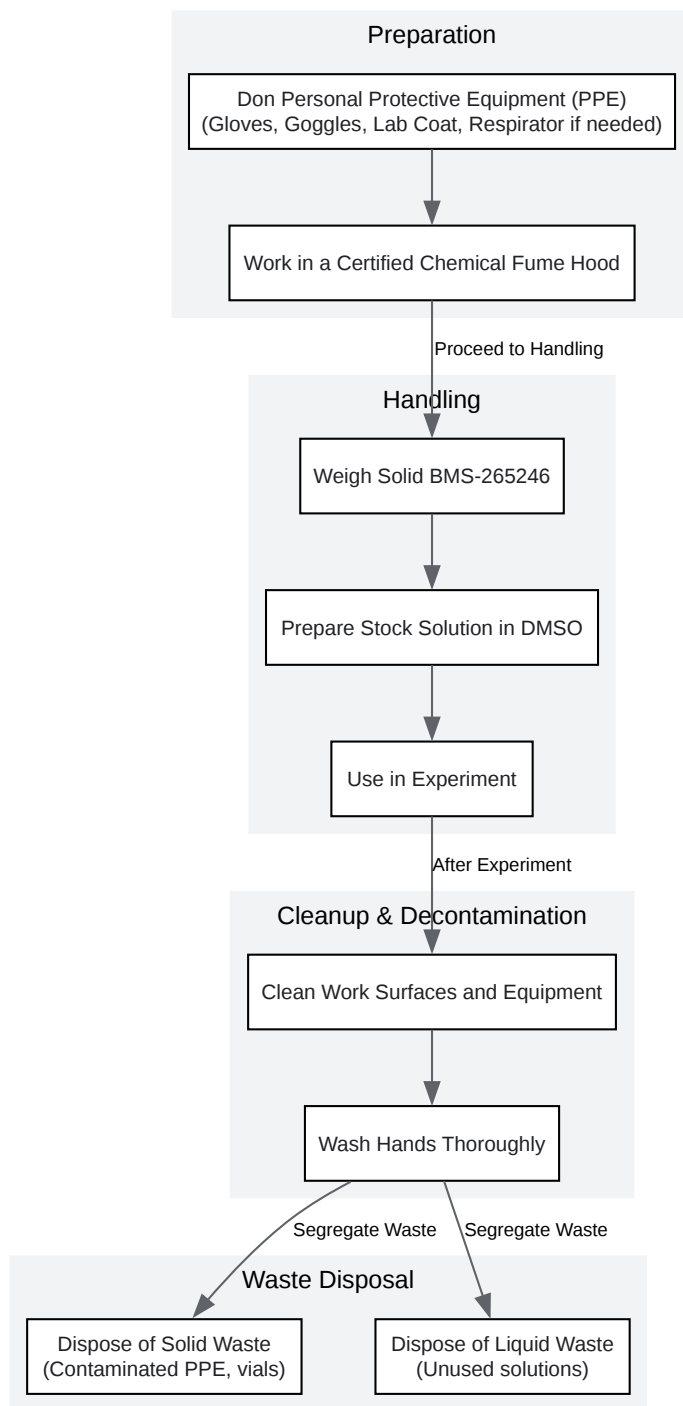
- Contaminated Materials: Items such as pipette tips, tubes, and gloves that have come into contact with **BMS-265246** should be placed in a designated chemical waste container.

Liquid Waste:

- Unused Solutions: Any unused stock solutions or experimental solutions containing **BMS-265246** should be collected in a clearly labeled hazardous waste container for chemical waste.
- Aqueous Waste: For diluted aqueous solutions, consult your institution's environmental health and safety (EHS) guidelines for disposal down the sanitary sewer. Do not dispose of concentrated solutions or solutions in organic solvents down the drain.

Workflow for Safe Handling and Disposal of **BMS-265246**

BMS-265246 Safe Handling and Disposal Workflow

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **BMS-265246**.

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References

- 1. In-Lab Disposal Methods: Waste Management Guide: Waste Management: Public & Environmental Health: Environmental Health & Safety: Protect IU: Indiana University [protect.iu.edu]
- 2. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
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